

# Application Notes and Protocols for TDI-10229 in Mouse Studies

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## For Researchers, Scientists, and Drug Development Professionals

Introduction:

**TDI-10229** is a potent and orally bioavailable inhibitor of soluble adenylyl cyclase (sAC), also known as ADCY10.[1][2][3][4] It demonstrates nanomolar inhibition of sAC in both biochemical and cellular assays, making it a valuable tool for in vivo interrogation of sAC-mediated biological processes.[1][2][3][4] These application notes provide an overview of recommended dosages, administration routes, and detailed protocols for utilizing **TDI-10229** in mouse studies, based on currently available data.

## **Data Presentation**

Table 1: In Vivo Dosage and Administration of TDI-10229 in Mice



Dosage	Administration Route	Vehicle	Study Type	Reference
5 mg/kg	Oral (p.o.)	Not specified	Pharmacokinetic Analysis	[2]
20 mg/kg	Oral (p.o.)	Not specified	Pharmacokinetic Analysis	[2]
50 mg/kg	Oral (p.o.)	DMSO:PEG 400:PBS (1:4:5)	Efficacy (Sperm Motility)	[5]
50 mg/kg	Intraperitoneal (i.p.)	DMSO:PEG 400:PBS (1:4:5)	Efficacy (Sperm Motility)	[5]

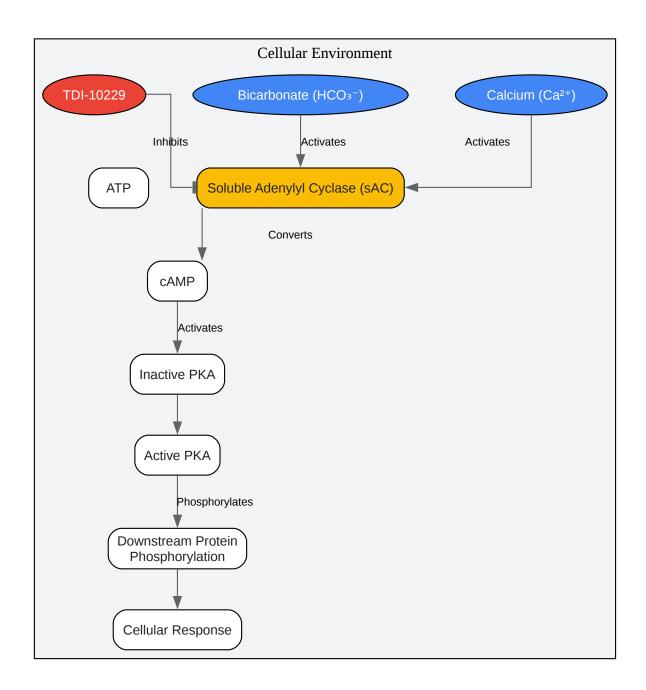
Table 2: Pharmacokinetic Parameters of TDI-10229 in Mice

Dosage	Administr ation Route	Cmax (µM)	AUC (μg·h/mL)	Mean Residenc e Time (h)	Bioavaila bility (%)	Referenc e
5 mg/kg	Oral (p.o.)	15.5	94	3.95	59%	[1][2]
20 mg/kg	Oral (p.o.)	15.5	94	3.95	Not specified	[2]

## **Signaling Pathway**

**TDI-10229** acts as an inhibitor of soluble adenylyl cyclase (sAC). sAC is a unique source of the second messenger cyclic AMP (cAMP) that, unlike transmembrane adenylyl cyclases (tmACs), is regulated by intracellular signals such as bicarbonate (HCO<sub>3</sub><sup>-</sup>) and calcium (Ca<sup>2+</sup>) ions. Upon activation, sAC converts adenosine triphosphate (ATP) to cAMP. This increase in intracellular cAMP leads to the activation of Protein Kinase A (PKA), which in turn phosphorylates downstream target proteins, modulating a variety of cellular functions.





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Caption: Signaling pathway of TDI-10229.



# Experimental Protocols Protocol 1: Preparation of TDI-10229 Dosing Solution

This protocol describes the preparation of a **TDI-10229** solution for oral or intraperitoneal administration in mice.

#### Materials:

- **TDI-10229** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 400 (PEG 400)
- Phosphate-buffered saline (PBS), sterile
- Sterile microcentrifuge tubes
- Vortex mixer

#### Procedure:

- Vehicle Preparation: Prepare the vehicle solution by mixing DMSO, PEG 400, and PBS in a 1:4:5 ratio (e.g., for 1 mL of vehicle, mix 100 μL DMSO, 400 μL PEG 400, and 500 μL PBS).
- Weighing **TDI-10229**: Accurately weigh the required amount of **TDI-10229** powder based on the desired final concentration and total volume.
- Dissolution:
  - Add the weighed TDI-10229 powder to a sterile microcentrifuge tube.
  - Add the DMSO component of the vehicle first and vortex thoroughly to dissolve the compound.
  - Sequentially add the PEG 400 and then the PBS, vortexing after each addition to ensure a homogenous solution.



- Final Volume: Adjust the final volume with the complete vehicle solution if necessary.
- Storage: It is recommended to prepare the dosing solution fresh on the day of the experiment. If short-term storage is necessary, store at 4°C and protect from light.

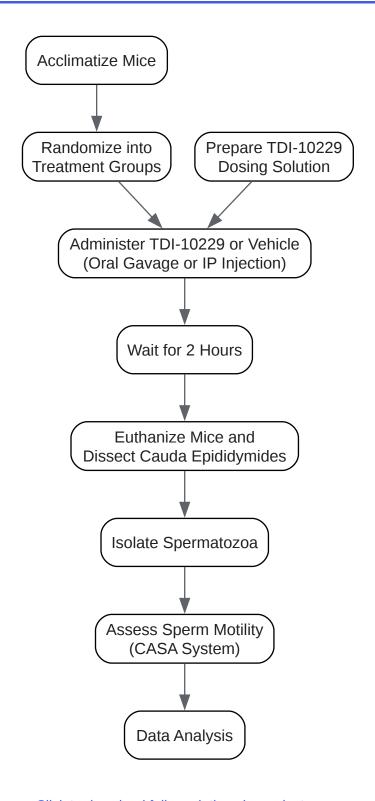
## Protocol 2: In Vivo Efficacy Study - Assessment of Sperm Motility

This protocol outlines a procedure to assess the in vivo efficacy of **TDI-10229** on sperm motility in mice following a single dose.

#### Materials:

- Male mice (e.g., C57BL/6, 8-12 weeks old)
- TDI-10229 dosing solution (prepared as in Protocol 1)
- Vehicle solution (control)
- Gavage needles (for oral administration) or sterile syringes and needles (for intraperitoneal injection)
- Surgical tools for dissection
- Sperm collection and analysis reagents (e.g., Human Tubal Fluid medium)
- Computer-Assisted Sperm Analysis (CASA) system





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